

An In-depth Technical Guide to Strontium Dihydroxide Octahydrate: Properties, Characterization, and Handling

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Strontium dihydroxide octahydrate*

CAS No.: 1311-10-0

Cat. No.: B074869

[Get Quote](#)

Abstract

Strontium dihydroxide, in its octahydrate form ($\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$), is an inorganic compound of significant interest across various scientific and industrial domains, from sugar refining to the synthesis of advanced materials.^{[1][2]} This guide provides a comprehensive overview of the core physical and chemical properties of **strontium dihydroxide octahydrate**, intended for researchers, chemists, and professionals in drug development. We delve into its structural characteristics, solubility, thermal behavior, and chemical reactivity. Furthermore, this document outlines detailed, field-proven experimental protocols for its characterization and discusses critical safety and handling procedures to ensure its effective and safe utilization in a laboratory setting.

Introduction and Significance

Strontium dihydroxide is a caustic alkali composed of one strontium ion (Sr^{2+}) and two hydroxide ions (OH^-).^{[2][3]} It exists in several forms, including anhydrous ($\text{Sr}(\text{OH})_2$), monohydrate ($\text{Sr}(\text{OH})_2 \cdot \text{H}_2\text{O}$), and octahydrate ($\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$).^{[3][4]} The octahydrate is the

most common commercially available form due to its significantly higher solubility in water compared to the anhydrous state.[5][6] This property is pivotal for its primary application in the refining of beet sugar, where it is used to precipitate saccharates from molasses.[1] Beyond this traditional use, it serves as a stabilizer in plastics, a precursor for the synthesis of other strontium salts and nanoparticles, and as a component in specialty lubricants and depilatory products.[1][2][7] For research and pharmaceutical applications, it can be employed as a source of strontium ions when the presence of other anions, such as chloride, is undesirable.[5]

Core Physicochemical Properties

A thorough understanding of the fundamental properties of **strontium dihydroxide octahydrate** is essential for its application and handling. These properties are summarized in the table below, followed by a detailed discussion.

Table 1: Key Physical and Chemical Properties of Strontium Dihydroxide Octahydrate

Property	Value	References
Chemical Formula	$\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$	[1][8]
Molar Mass	265.76 g/mol	[3][9]
Appearance	Colorless, tetragonal, deliquescent crystals; white crystalline powder	[1][5][6]
Crystal Structure	Tetragonal, Space Group P4/ncc	[10][11]
Density	1.90 g/cm ³	[3][5]
Melting Point	100 °C (loses all water of hydration)	[5][12]
Solubility in Water	0.90 g/100 mL at 0°C; 47.7 g/100 mL at 100°C	[5]
Other Solubilities	Soluble in acids and ammonium chloride solution; Insoluble in acetone	[5][6][12]
Basicity (pKb)	pKb1: 0.3, pKb2: 0.83 (for $\text{Sr}(\text{OH})_2$)	[3]
Hazards	Causes severe skin burns and eye damage; Corrosive	[8][13][14]

Crystal Structure and Appearance

Strontium dihydroxide octahydrate presents as colorless, transparent crystals or a white crystalline powder.[15] It is known to be deliquescent, meaning it readily absorbs moisture from the air to the point of dissolving.[5][6] The crystal structure is tetragonal, belonging to the space group P4/ncc.[10][11] Neutron diffraction studies have revealed a structure consisting of double layers of water molecules and hydroxide ions, separated by strontium ions.[16][17] The Sr^{2+} ions are coordinated by eight water oxygen atoms in a square antiprism configuration.[16][17]

Solubility Profile

A notable characteristic of **strontium dihydroxide octahydrate** is its solubility in water, which increases dramatically with temperature. It is sparingly soluble in cold water (0.90 g/100 mL at 0°C) but highly soluble in hot water (47.7 g/100 mL at 100°C).[5] This steep solubility gradient is the basis for purification by recrystallization. The resulting aqueous solution is strongly alkaline due to the dissociation of the hydroxide ions.[5][6] The compound is also soluble in acids, undergoing neutralization reactions, but is insoluble in organic solvents like acetone.[5][12]

Hygroscopic and Air-Sensitive Nature

The compound is both hygroscopic and air-sensitive.[1][15] Its hygroscopic nature necessitates storage in tightly sealed containers to prevent moisture absorption from the atmosphere.[15][18] Furthermore, its aqueous solutions readily absorb atmospheric carbon dioxide (CO₂), leading to the precipitation of insoluble strontium carbonate (SrCO₃).[5][6] This reaction can alter the concentration of active strontium hydroxide in solution and is a critical consideration for both storage and application.

Chemical Reactivity and Thermal Stability

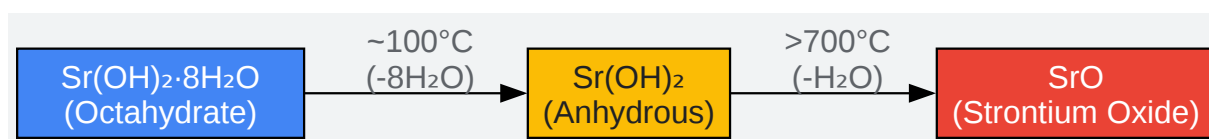
Basicity

As an alkaline earth metal hydroxide, strontium dihydroxide is a strong base.[19] When dissolved in water, it fully dissociates to yield strontium cations (Sr²⁺) and hydroxide anions (OH⁻), resulting in a solution with a high pH. This strong basicity underpins its use as a catalyst in certain organic reactions and in neutralization processes.[19][20]

Thermal Decomposition

Upon heating, **strontium dihydroxide octahydrate** undergoes a multi-step decomposition. At approximately 100°C, it loses all eight water molecules of hydration to form the anhydrous strontium hydroxide.[5] Further heating of the anhydrous form to around 710°C results in decomposition to strontium oxide (SrO) and water vapor.[5][6]

The decomposition pathway can be visualized as follows:



[Click to download full resolution via product page](#)

Caption: Thermal decomposition pathway of **Strontium Dihydroxide Octahydrate**.

Experimental Protocols for Characterization

To ensure the quality and purity of **strontium dihydroxide octahydrate** for research and development, specific analytical techniques are employed. The following protocols are standard methodologies for its characterization.

Protocol: Thermogravimetric Analysis (TGA) for Hydration State Verification

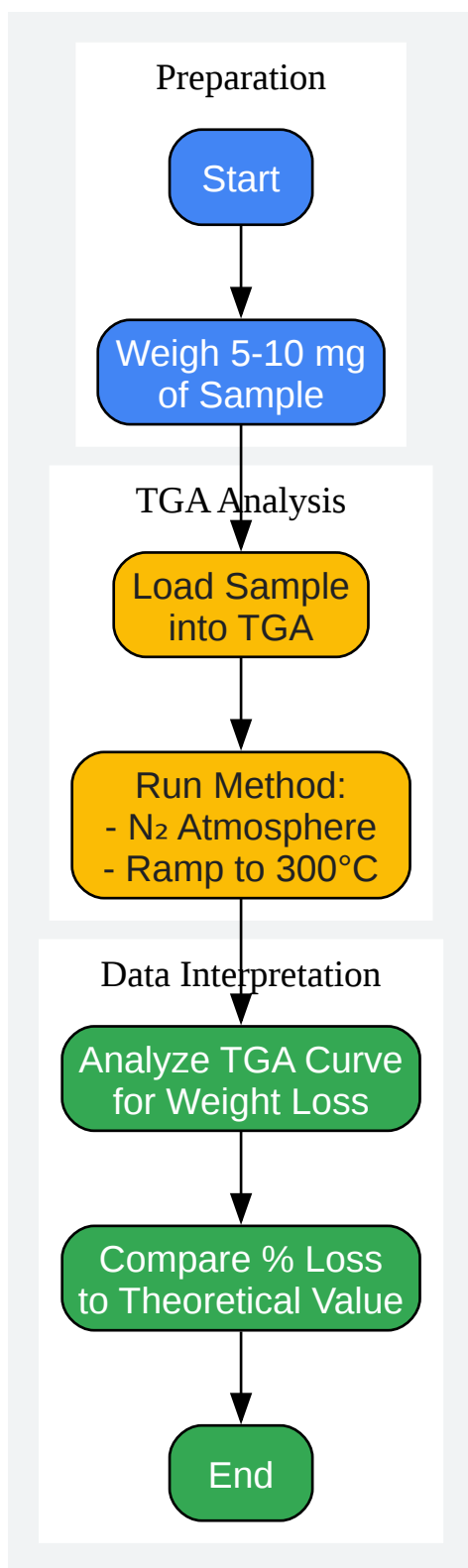
Objective: To quantify the water of hydration and confirm the octahydrate stoichiometry.

Principle: TGA measures the change in mass of a sample as a function of temperature. For $\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$, the distinct mass losses correspond to the sequential removal of water molecules, allowing for precise quantification.

Methodology:

- Instrument Calibration: Ensure the TGA instrument is calibrated for both temperature and mass using appropriate standards.
- Sample Preparation: Accurately weigh 5-10 mg of the **strontium dihydroxide octahydrate** sample into a ceramic or platinum TGA pan.
- Analysis Parameters:
 - Atmosphere: Nitrogen gas at a flow rate of 20-50 mL/min to provide an inert environment.
 - Temperature Program: Equilibrate at 30°C, then ramp up to 300°C at a heating rate of 10°C/min.

- Data Analysis:
 - Analyze the resulting TGA curve. A sharp weight loss is expected between approximately 80°C and 120°C.
 - Calculate the percentage weight loss. For $\text{Sr}(\text{OH})_2 \cdot 8\text{H}_2\text{O}$ converting to $\text{Sr}(\text{OH})_2$, the theoretical weight loss due to the 8 water molecules is approximately 54.2%.
 - Compare the experimental weight loss to the theoretical value to confirm the hydration state.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. nbinno.com](http://nbinno.com) [nbinno.com]
- [2. buy Strontium hydroxide octahydrate Crystal manufacturers - FUNCMATER](#) [funcmater.com]
- [3. Strontium hydroxide - Wikipedia](#) [en.wikipedia.org]
- [4. nvlpubs.nist.gov](http://nvlpubs.nist.gov) [nvlpubs.nist.gov]
- [5. Strontium hydroxide | 18480-07-4](#) [chemicalbook.com]
- [6. Cas 18480-07-4, Strontium hydroxide | lookchem](#) [lookchem.com]
- [7. Strontium hydroxide 95 1311-10-0](#) [sigmaaldrich.com]
- [8. lobachemie.com](http://lobachemie.com) [lobachemie.com]
- [9. Strontium hydroxide octahydrate | H18O10Sr | CID 21617461 - PubChem](#) [pubchem.ncbi.nlm.nih.gov]
- [10. researchgate.net](http://researchgate.net) [researchgate.net]
- [11. journals.iucr.org](http://journals.iucr.org) [journals.iucr.org]
- [12. chembk.com](http://chembk.com) [chembk.com]
- [13. carloth.com](http://carloth.com) [carloth.com]
- [14. cdhfinechemical.com](http://cdhfinechemical.com) [cdhfinechemical.com]
- [15. Page loading...](#) [wap.guidechem.com]
- [16. Structure of strontium hydroxide octahydrate, Sr\(OH\)2.8H2O, at 20, 100 and 200 K from neutron diffraction - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [17. researchgate.net](http://researchgate.net) [researchgate.net]
- [18. sioris.net](http://sioris.net) [sioris.net]
- [19. sarchemlabs.com](http://sarchemlabs.com) [sarchemlabs.com]

- [20. Strontium Hydroxide Supplier | 18480-07-4 | Your Reliable Distributor Riverland Trading \[riverlandtrading.com\]](#)
- To cite this document: BenchChem. [An In-depth Technical Guide to Strontium Dihydroxide Octahydrate: Properties, Characterization, and Handling]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b074869/docs#an-in-depth-technical-guide-to-strontium-dihydroxide-octahydrate-properties-characterization-and-handling\]](https://www.benchchem.com/product/b074869/docs#an-in-depth-technical-guide-to-strontium-dihydroxide-octahydrate-properties-characterization-and-handling)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)